

# Spectroscopic Profile of Furan-2-Sulfonyl Chloride: A Technical Guide

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## Compound of Interest

Compound Name: *Furan-2-sulfonyl Chloride*

Cat. No.: *B1306187*

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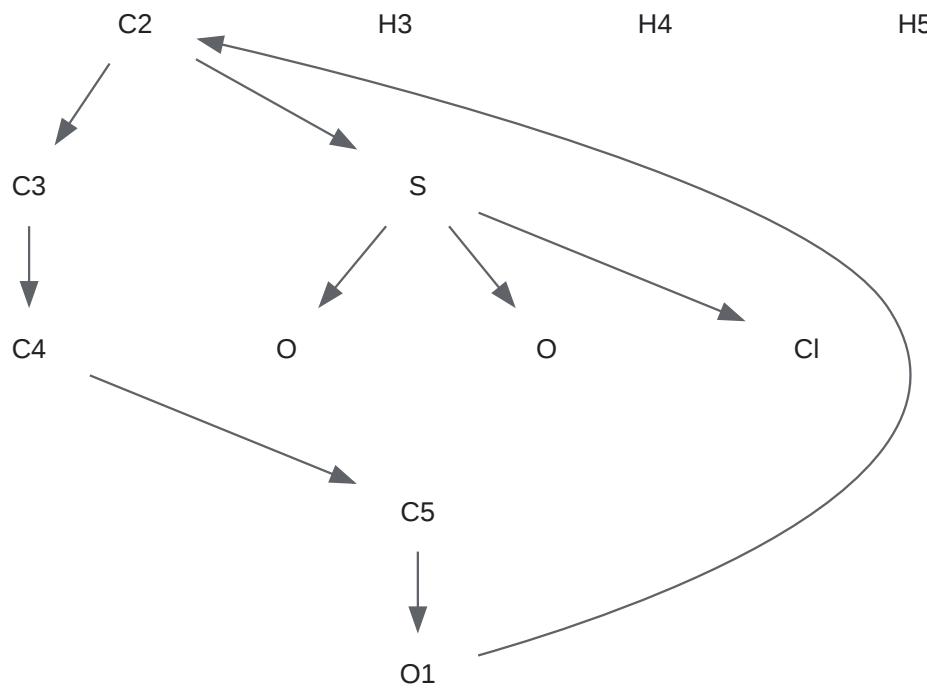
This technical guide provides a comprehensive overview of the spectroscopic data for **furan-2-sulfonyl chloride** ( $C_4H_3ClO_3S$ ), a key intermediate in synthetic chemistry. This document compiles expected and reported data for Proton Nuclear Magnetic Resonance ( $^1H$  NMR), Carbon-13 Nuclear Magnetic Resonance ( $^{13}C$  NMR), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS), offering a valuable resource for compound characterization and quality control.

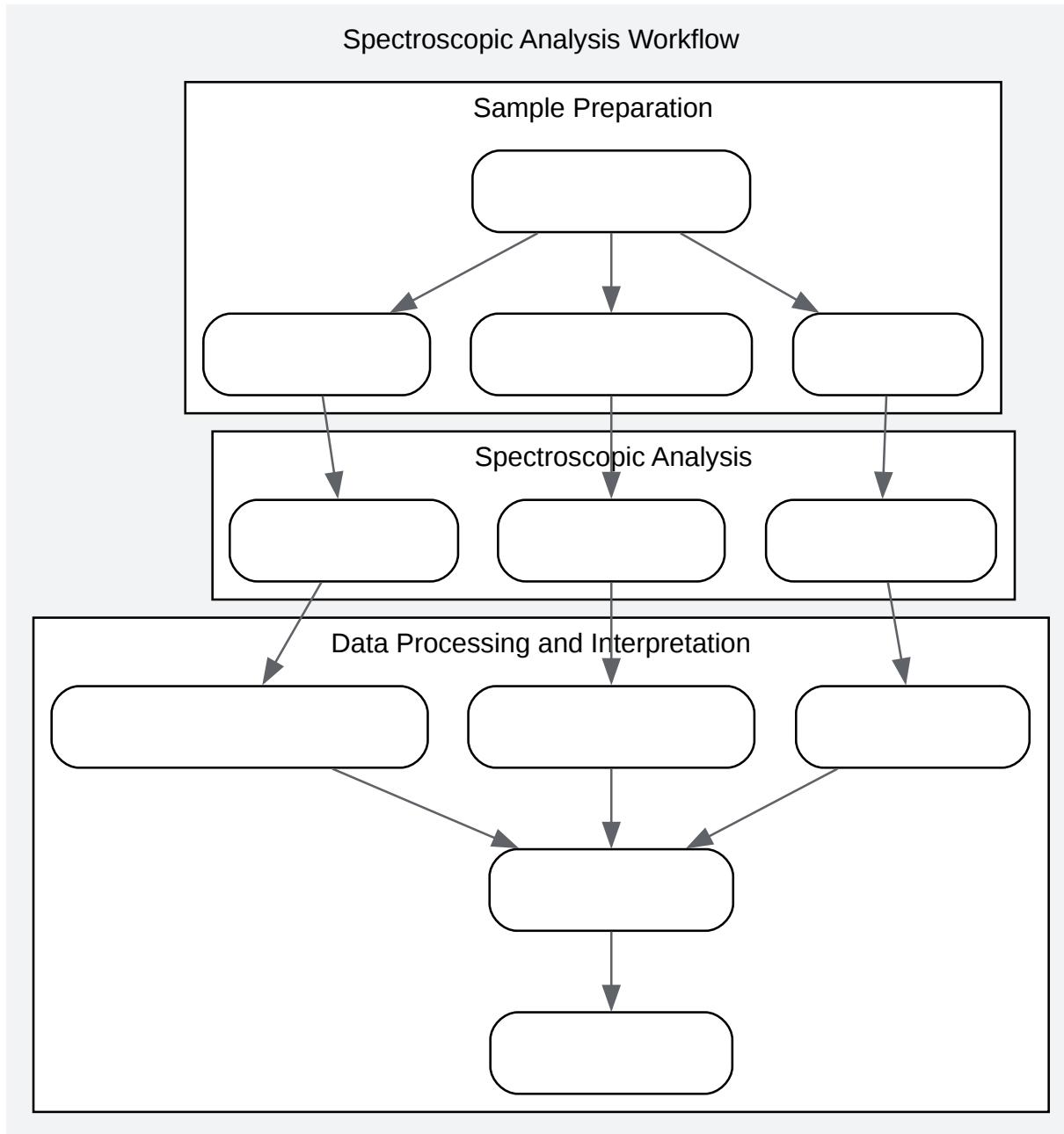
## Molecular Structure and Spectroscopic Correlation

**Furan-2-sulfonyl chloride** is a five-membered aromatic heterocycle substituted with a sulfonyl chloride group at the 2-position. The electronegativity of the sulfonyl chloride group and the aromaticity of the furan ring significantly influence the chemical environment of each atom, which is reflected in the spectroscopic data.

## Furan-2-sulfonyl chloride Structure and Atom Numbering

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